A Technical Guide to Pyridine-4-carbonyl Chloride: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name:	*Pyridine-4-carbonyl chloride*
CAS No.:	*14254-57-0*
Cat. No.:	*B172248*

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Introduction: A Versatile and Reactive Building Block

Pyridine-4-carbonyl chloride, also known as isonicotinoyl chloride, is a highly reactive acyl chloride derivative of pyridine. Its structure, featuring an electron-deficient pyridine ring coupled with a potent electrophilic carbonyl center, makes it an indispensable reagent in modern organic synthesis. This guide provides an in-depth exploration of its physical and chemical properties, mechanistic behavior, and practical applications for researchers, chemists, and professionals in drug development.

A critical distinction for any researcher is understanding the two common forms of this reagent: the reactive free base, **Pyridine-4-carbonyl chloride**, and its more stable, commercially prevalent solid form, **Pyridine-4-carbonyl chloride** hydrochloride. The free base is typically a pungent, colorless to pale yellow liquid, highly sensitive to moisture, and is the active species in most synthetic transformations.[1] The hydrochloride salt is a crystalline solid, which offers superior stability for storage and handling but must often be neutralized or used under

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conditions that liberate the free base for reaction.[2] This guide will address both forms, providing clarity on their respective properties and uses.

Part 1: Physicochemical Properties and Spectroscopic Signature

Accurate characterization is the bedrock of reproducible science. This section details the fundamental physical properties and the expected spectroscopic data for identifying and verifying the integrity of **pyridine-4-carbonyl chloride**.

Nomenclature and Core Properties

The choice between the free base and its hydrochloride salt is a classic trade-off between reactivity and stability. The free base is primed for synthesis, while the salt is ideal for storage.

Property	Pyridine-4-carbonyl chloride (Free Base)	Pyridine-4-carbonyl chloride Hydrochloride
Synonyms	Isonicotinoyl chloride	Isonicotinoyl chloride HCl
CAS Number	14254-57-0[3]	39178-35-3[4]
Molecular Formula	C_6H_4ClNO[1]	$C_6H_5Cl_2NO$[4]
Molecular Weight	141.55 g/mol [1]	178.02 g/mol [4]
Appearance	Colorless to pale yellow liquid[1]	Almost white to beige crystalline powder[2]
Melting Point	N/A (Liquid at RT)	159-161 °C[4]
Boiling Point	~252.9 °C at 760 mmHg (for HCl salt)[4]	Decomposes
Solubility	Soluble in anhydrous organic solvents (DCM, THF)	Soluble in methanol; reacts with water[4]

Predicted Spectroscopic Analysis

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While extensive experimental spectra for the free base are not readily available in public databases, its spectroscopic signature can be reliably predicted based on its structure and data from analogous compounds.

- ^{1}H NMR Spectroscopy: The symmetry of the 4-substituted pyridine ring simplifies the aromatic region. Two distinct signals are expected:
  - H-2, H-6: A doublet located significantly downfield (predicted δ 8.8-9.0 ppm) due to the deshielding effects of both the ring nitrogen and the adjacent electron-withdrawing carbonyl group.
  - H-3, H-5: A corresponding doublet further upfield (predicted δ 7.9-8.1 ppm).
- ^{13}C NMR Spectroscopy: The spectrum is expected to show four signals:
  - C=O: The carbonyl carbon signal will be significantly downfield (predicted δ 168-172 ppm).
  - C-4: The carbon attached to the carbonyl group (predicted δ 145-148 ppm).
  - C-2, C-6: The carbons adjacent to the nitrogen (predicted δ 150-153 ppm).
  - C-3, C-5: The remaining two carbons (predicted δ 122-125 ppm).
- Infrared (IR) Spectroscopy: The most prominent feature will be a very strong, sharp absorption band corresponding to the C=O stretch of the acyl chloride.
  - C=O Stretch: Expected in the range of 1750-1790 cm^{-1}. The position at a higher frequency than typical ketones is characteristic of the high electrophilicity of the acyl chloride carbonyl.
  - C=N/C=C Stretches: Aromatic ring vibrations will appear in the 1400-1600 cm^{-1} region.[5]
- Mass Spectrometry (EI-MS): The fragmentation pattern is predictable and highly informative.
  - Molecular Ion (M^+): A peak at m/z = 141 (and a smaller M+2 peak at 143 due to the ^{37}Cl isotope).

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- Primary Fragmentation: The most likely initial fragmentation is the loss of the chlorine radical to form the highly stable isonicotinoyl cation at m/z = 106. This is often the base peak.

- Secondary Fragmentation: The isonicotinoyl cation can subsequently lose carbon monoxide (CO) to yield the pyridyl cation at m/z = 78.[6]

Part 2: Chemical Reactivity and Mechanistic Pathways

Pyridine-4-carbonyl chloride is a potent acylating agent, readily reacting with a wide range of nucleophiles. Its reactivity is governed by the highly electrophilic acyl chloride group, influenced by the electron-withdrawing nature of the pyridine ring.

Mechanism of Nucleophilic Acyl Substitution

The reaction with nucleophiles (e.g., alcohols, amines) proceeds via the canonical tetrahedral addition-elimination mechanism. However, in many protocols, a base such as pyridine or triethylamine is added. This base serves a dual purpose: it neutralizes the HCl byproduct, but it can also act as a nucleophilic catalyst.

Causality of Catalysis: Pyridine is often more nucleophilic than the alcohol or amine substrate and can attack the acyl chloride first.[7] This rapid, reversible reaction forms an N-acylpyridinium salt. This intermediate is significantly more electrophilic than the starting acyl chloride due to the formal positive charge on the pyridine nitrogen. The alcohol or amine can then attack this highly activated intermediate, leading to a faster overall reaction rate.[8][9]

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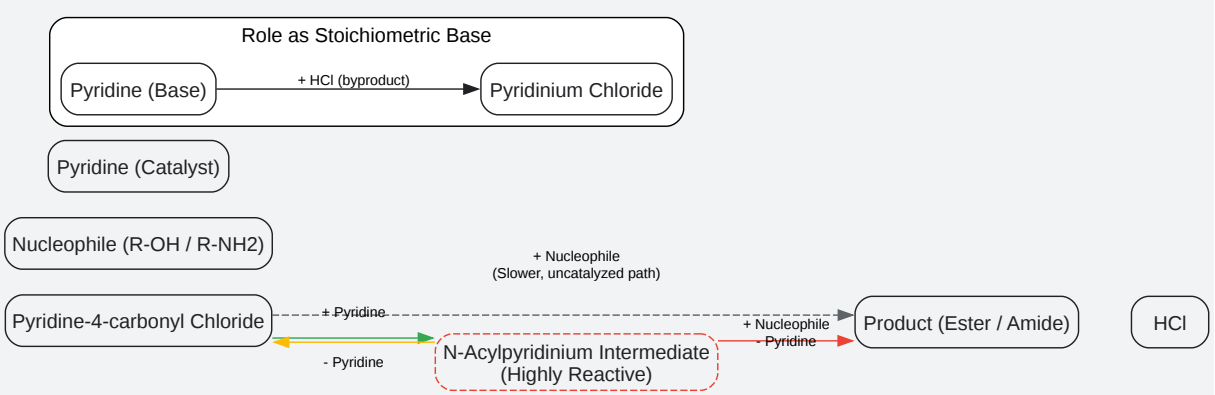

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Caption: Catalytic cycle of acylation showing the formation of the highly reactive N-acylpyridinium intermediate.

Key Chemical Transformations

- Amidation: Reacts rapidly with primary and secondary amines to form stable amides. This is a cornerstone reaction in the synthesis of many pharmaceuticals.
- Esterification: Reacts with alcohols to form esters. The reaction often requires a base to proceed efficiently.
- Hydrolysis: Extremely sensitive to water, hydrolyzing quickly to form isonicotinic acid (pyridine-4-carboxylic acid) and HCl.[1] This necessitates the use of anhydrous solvents and inert atmospheres during reactions.
- Reduction: Can be reduced by strong reducing agents like lithium aluminum hydride ($LiAlH_4$) to yield pyridine-4-methanol.[1]

Part 3: Synthesis, Handling, and Safety

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Protocol: Synthesis from Isonicotinic Acid

A standard laboratory preparation involves the reaction of isonicotinic acid with a chlorinating agent, typically thionyl chloride ($SOCl_2$) or oxalyl chloride.[10][11]

Workflow Diagram: Synthesis of **Pyridine-4-carbonyl chloride**

Caption: A typical laboratory workflow for the synthesis of **pyridine-4-carbonyl chloride**.

Step-by-Step Methodology:

- Preparation (Anhydrous Conditions): To a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a drying tube (or nitrogen inlet), add isonicotinic acid (1.0 eq).
  - Causality: All glassware must be scrupulously dried. The starting material and the product are highly sensitive to moisture, which would lead to hydrolysis and reduced yield.
- Addition of Reagent: Under an inert atmosphere (N_2 or Ar), slowly add an excess of thionyl chloride ($SOCl_2$, 2-5 eq) to the flask. A catalytic amount of anhydrous dimethylformamide (DMF, ~1 drop) can be added to accelerate the reaction.
- Reaction: Heat the mixture to reflux (typically 70-80 °C) and maintain for 2-6 hours. The reaction progress can be monitored by the cessation of HCl gas evolution.
  - Causality: Refluxing ensures the reaction goes to completion. The solid isonicotinic acid will slowly dissolve as it is converted to the liquid acid chloride.
- Work-up: Cool the reaction mixture to room temperature. Carefully remove the excess thionyl chloride under reduced pressure (using a rotary evaporator with a base trap for the acidic vapors).
  - Causality: Complete removal of $SOCl_2$ is crucial, as its presence would interfere with subsequent reactions.
- Isolation: The resulting crude **pyridine-4-carbonyl chloride** can often be used directly in the next synthetic step. For higher purity, it can be purified by vacuum distillation.

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Safety and Handling

Pyridine-4-carbonyl chloride is a hazardous substance and must be handled with appropriate precautions.

- Hazards: The compound is corrosive, a lachrymator (tear-inducing), and reacts violently with water.[1][12] It can cause severe skin burns and eye damage upon contact.[1]
- Personal Protective Equipment (PPE): Always handle in a certified chemical fume hood. Wear chemical-resistant gloves (e.g., nitrile), splash goggles, a face shield, and a flame-resistant lab coat.
- Storage: Store in a tightly sealed container under an inert atmosphere (nitrogen or argon) in a cool, dry, and well-ventilated area.[12] Keep away from water, alcohols, amines, and strong bases.

GHS Pictogram	Hazard Statement
	H314: Causes severe skin burns and eye damage.[13]
	H335: May cause respiratory irritation.[13]

Part 4: Applications in Advanced Synthesis

The unique reactivity of **pyridine-4-carbonyl chloride** makes it a valuable tool for introducing the isonicotinoyl moiety into complex molecules, a common strategy in medicinal chemistry and materials science.

Representative Protocol: Amide Synthesis

This protocol details the acylation of a generic primary amine.

- Setup: Dissolve the primary amine (1.0 eq) and a non-nucleophilic base like triethylamine (1.2 eq) in anhydrous dichloromethane (DCM) in a flame-dried flask under a nitrogen atmosphere. Cool the solution to 0 °C in an ice bath.

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- Causality: The reaction is cooled to control the initial exothermic reaction. Triethylamine acts as an acid scavenger for the HCl byproduct without competing as a nucleophile.

- Addition: Slowly add a solution of **pyridine-4-carbonyl chloride** (1.1 eq) in anhydrous DCM dropwise to the stirred amine solution.

- Reaction: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction's completion by Thin Layer Chromatography (TLC).

- Quenching and Extraction: Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel, separate the organic layer, and wash sequentially with 1 M HCl (to remove excess base), saturated $NaHCO_3$ solution (to remove any remaining acid), and brine.

  - Causality: This aqueous work-up sequence systematically removes unreacted starting materials and byproducts, purifying the desired amide in the organic phase.

- Isolation: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the crude amide, which can be further purified by column chromatography or recrystallization.

Broader Synthetic Utility

- Pharmaceuticals: The isonicotinoyl group is a key structural motif in various drugs, including the anti-tuberculosis agent isoniazid.

- Heterocyclic Chemistry: It serves as a precursor for synthesizing more complex heterocyclic systems like pyrazoles and quinolones.[1]

- Functional Materials: Its ability to react with various functional groups allows for the creation of novel polymers and luminescent materials with tailored electronic properties.[1]

Conclusion

Pyridine-4-carbonyl chloride is a powerful and versatile reagent whose utility is defined by its high reactivity. A thorough understanding of its properties, the mechanistic nuances of its reactions, and its stringent handling requirements is essential for its safe and effective use. By

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leveraging its capacity as a potent acylating agent, researchers can continue to build complex molecular architectures that drive innovation in medicine, agriculture, and materials science.

References

- Du, P., Zhao, J., Liu, S., & Yue, Z. (2021). Insights into the nucleophilic substitution of pyridine at an unsaturated carbon center. RSC Advances, 11(44), 27352-27361. Available at: [Link]
- SciSpace. (n.d.). Insights into the nucleophilic substitution of pyridine at an unsaturated carbon center. Retrieved from: [Link]
- ResearchGate. (2021). Insights into the nucleophilic substitution of pyridine at an unsaturated carbon center. Retrieved from: [Link]
- Reddit. (2021). Why is pyridine a nucleophilic catalyst in the following reaction to generate esters? Retrieved from: [Link]
- ResearchGate. (n.d.). Electrophilic addition of pyridine to RCOCl, RClCNR and RClCCR2. Retrieved from: [Link]
- ChemBK. (2024). **pyridine-4-carbonyl chloride**. Retrieved from: [Link]
- PrepChem.com. (n.d.). Synthesis of isonicotinic acid chloride. Retrieved from: [Link]
- ResearchGate. (2015). How can I synthesize 2- or 3- substituted isonicotinoyl chloride? Retrieved from: [Link]
- Floris, B., Medda, R., et al. (2022). A Stoichiometric Solvent-Free Protocol for Acetylation Reactions. Chemistry, 4(1), 101-112. Available at: [Link]
- Kącka, M., & Urbański, T. (1967). Infrared Absorption Spectra of Quaternary Salts of Pyridine. Bulletin de l'Académie Polonaise des Sciences, Série des Sciences Chimiques, 15(9), 413-418. Available at: [Link]
- GlycoPODv2. (2021). O-Acetylation using acetic anhydride in pyridine. Retrieved from: [Link]

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- Sharma, R., & Singh, P. (2014). Synthesis and characterization of some new twin drugs having substituted pyridines. Der Pharma Chemica, 6(1), 34-39. Available at: [Link]
- Chemistry Stack Exchange. (2016). What are the roles of pyridine and DCM in the acylation of an alcohol? Retrieved from: [Link]
- Zaidi, N. A., Al-Katti, J. M., & Saeed, F. H. (1983). Mass Spectra of some substituted 2-Chloro-pyridones. Journal of the Iraqi Chemical Society, 8(1), 65-72. Available at: [Link]
- Chemistry LibreTexts. (2023). Mass Spectrometry - Fragmentation Patterns. Retrieved from: [Link]
- ResearchGate. (n.d.). 13C-NMR spectrum of (4). Retrieved from: [Link]
- Reddit. (2023). What is the role of pyridine in the acetylations of alcohols? Retrieved from: [Link]
- National Institute of Standards and Technology. (n.d.). Pyridine. In NIST Chemistry WebBook. Retrieved from: [Link]
- Matrix Fine Chemicals. (n.d.). **PYRIDINE-4-CARBONYL CHLORIDE** HYDROCHLORIDE | CAS 39178-35-3. Retrieved from: [Link]
- B. Smith. (2018). The C=O Bond, Part IV: Acid Anhydrides. Spectroscopy. Available at: [Link]
- National Center for Biotechnology Information. (n.d.). Pyridine-2-carbonyl chloride. In PubChem Compound Database. Retrieved from: [Link]
- University of Colorado Boulder. (n.d.). Mass Spectrometry: Fragmentation. Retrieved from: [Link]

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- 1. Buy Pyridine-4-carbonyl chloride | 14254-57-0 [smolecule.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Isonicotinic acid chloride synthesis - chemicalbook [chemicalbook.com]
- 4. chembk.com [chembk.com]
- 5. bcpw.bg.pw.edu.pl [bcpw.bg.pw.edu.pl]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. reddit.com [reddit.com]
- 8. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 9. reddit.com [reddit.com]
- 10. prepchem.com [prepchem.com]
- 11. derpharmachemica.com [derpharmachemica.com]
- 12. benchchem.com [benchchem.com]
- 13. Pyridine-2-carbonyl chloride | C6H4ClNO | CID 135034 - PubChem [pubchem.ncbi.nlm.nih.gov]

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